

Thiamethoxam-d3 safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Thiamethoxam-d3*

Cat. No.: *B8078333*

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An In-depth Technical Guide to the Safe Handling of **Thiamethoxam-d3**

This guide provides comprehensive safety information and handling precautions for **Thiamethoxam-d3**, compiled for researchers, scientists, and professionals in drug development. **Thiamethoxam-d3** is the deuterated form of Thiamethoxam, a second-generation neonicotinoid insecticide.^[1] It is often used as an internal standard for the quantification of Thiamethoxam in analytical testing, such as by gas or liquid chromatography-mass spectrometry (GC-MS or LC-MS).^[1]

Hazard Identification and Classification

Thiamethoxam-d3 is classified as a hazardous substance. It is harmful if swallowed or inhaled and is suspected of damaging fertility or the unborn child.^[2] The substance is also recognized as a flammable solid and is very toxic to aquatic life with long-lasting effects.^{[2][3]}

Table 1: GHS Hazard Classification for **Thiamethoxam-d3**

Classification	Hazard Class	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07	Warning
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	GHS07	Warning
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child	GHS08	Warning
Flammable Solids	Category 1	H228: Flammable solid	GHS02	Danger
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life	GHS09	Warning
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects	GHS09	Warning

Physical and Chemical Properties

Thiamethoxam-d3 is a solid, crystalline powder. Its chemical formula is $C_8H_7D_3ClN_5O_3S$.

Table 2: Physicochemical Data for Thiamethoxam and its Isotopologue

Property	Value	Source
Thiamethoxam-d3		
Molecular Formula	C ₈ H ₇ D ₃ ClN ₅ O ₃ S	
Molecular Weight	294.73 g/mol	
Physical State	Solid	
Solubility	Chloroform: Slightly soluble, Methanol: Slightly soluble	
CAS Number	1294048-82-0	
Thiamethoxam (Unlabeled)		
Melting Point	139.1 °C	
Water Solubility (at 25°C)	4100 mg/L	
Vapor Pressure (at 25°C)	6.6 x 10 ⁻⁹ Pa	
Log P (octanol/water)	-0.13	

Toxicological Information

The acute toxicity of Thiamethoxam is considered low in mammals. High doses can lead to neurobehavioral effects such as convulsions and reduced locomotor activity. Thiamethoxam is not considered to be a human carcinogen.

Table 3: Acute Toxicity Data for Thiamethoxam (Unlabeled)

Test	Species	Route	Value	Source
LD ₅₀	Rat	Oral	1563 mg/kg	
LD ₅₀	Rat	Dermal	>2000 mg/kg	
LC ₅₀	Rat	Inhalation (4h)	>3.72 mg/L	
LD ₅₀	Mouse	Oral	871 mg/kg	
LD ₅₀	Bobwhite Quail	Oral	1552 mg/kg	
LD ₅₀	Mallard Duck	Oral	576 mg/kg	
LC ₅₀ (96h)	Rainbow Trout	Aquatic	>100 mg/L	
LC ₅₀ (96h)	Bluegill Sunfish	Aquatic	>114 mg/L	

Handling and Storage Precautions

Safe handling and storage are critical to minimize exposure and risk.

Safe Handling:

- Obtain and read all safety precautions before use.
- Avoid all personal contact, including inhalation of dust.
- Use only in well-ventilated areas or outdoors.
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.
- Do not eat, drink, or smoke when using this product.
- Wash hands and any exposed skin thoroughly after handling.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Ground and bond container and receiving equipment to prevent static discharge.

Storage:

- Store locked up in its original container.
- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store away from children, pets, food, and feed.
- Follow the manufacturer's certificate for specific storage temperature conditions.

Exposure Controls and Personal Protection

Engineering controls, such as process controls and exhaust ventilation, are the most effective means of minimizing worker exposure. When handling **Thiamethoxam-d3**, appropriate PPE must be used.

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or face shield.	Prevents eye contact with dust or splashes.
Skin Protection	Impervious gloves (e.g., nitrile rubber), long-sleeved shirt, long pants, and chemical-resistant footwear.	Minimizes skin contact.
Respiratory Protection	Use a full-face particle respirator (e.g., N100 or P3) if engineering controls are insufficient or as the sole means of protection.	Prevents inhalation of harmful dust.

First-Aid and Emergency Procedures

First-Aid Measures:

- General Advice: Show the safety data sheet to the attending medical professional.

- **Inhalation:** Move the person to fresh air. If breathing is irregular or has stopped, administer artificial respiration and seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and running water.
- **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Consult a doctor.
- **Ingestion:** Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.

Spill Response:

- **Minor Spills:** Remove all ignition sources. Clean up spills immediately, avoiding dust generation. Place material into a clean, dry, labeled container for disposal.
- **Major Spills:** Evacuate personnel and move upwind. Alert emergency services. Wear appropriate PPE and prevent the spillage from entering drains or waterways. Contain the spill with sand, earth, or vermiculite.

Experimental Protocols and Methodologies

Detailed experimental protocols for toxicological studies are typically found in proprietary reports submitted to regulatory agencies. However, the types of studies conducted and the analytical methods used for detection are available.

Toxicology Study Methodologies:

- **Acute Toxicity Studies:** Oral, dermal, and inhalation toxicity studies are conducted in rats to determine LD₅₀ and LC₅₀ values.
- **Neurotoxicity Studies:** Acute, subchronic (13-week), and developmental neurotoxicity studies have been conducted in rats to evaluate potential effects on the nervous system through a comprehensive set of endpoints, including neurobehavioral and neuromorphological changes.
- **Carcinogenicity Studies:** Long-term (78-week) dietary studies in mice have been performed to assess carcinogenic potential. Thiamethoxam is classified as "not likely to be carcinogenic".

to humans."

Analytical Methodologies:

- **Residue Analysis:** **Thiamethoxam-d3** is used as an internal standard in methods to determine neonicotinoid residues in environmental and agricultural samples.
- **QuEChERS Method:** A common sample preparation method, QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe), is suitable for extracting Thiamethoxam and its metabolites from complex matrices like bee pollen or food crops.
- **Instrumentation:** Analysis is typically performed using Ultra-High Performance Liquid Chromatography (UHPLC) coupled with Mass Spectrometry (MS). The limit of quantification (LOQ) for both Thiamethoxam and its primary metabolite clothianidin is 0.01 ppm using validated methods like Method GRM.009.04A.

Diagrams and Workflows

Mechanism of Action

Thiamethoxam acts as a neurotoxin in insects. It is a prodrug that is metabolized in insects and plants into clothianidin, another potent neonicotinoid. Clothianidin binds irreversibly to nicotinic acetylcholine receptors (nAChRs) in the insect's central nervous system, leading to overstimulation, paralysis, and death. This binding is much stronger in insects than in mammals, accounting for its selective toxicity.

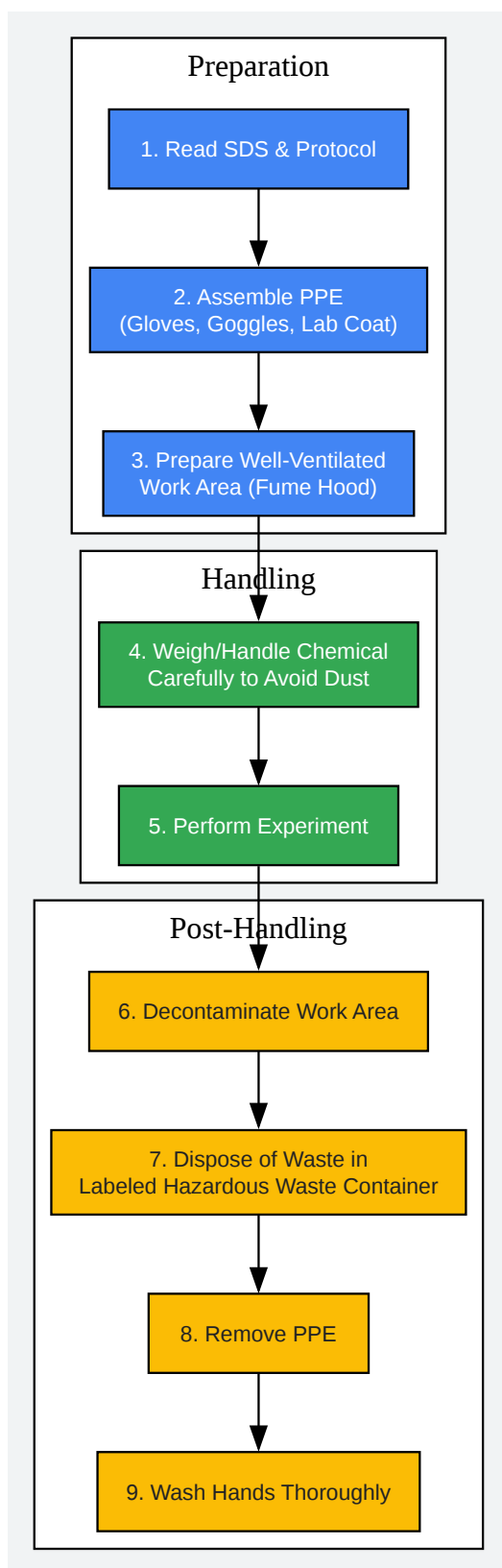


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Caption: Metabolic activation and mechanism of action of Thiamethoxam in insects.

Safe Handling Workflow

A systematic approach to handling hazardous chemicals like **Thiamethoxam-d3** is essential for laboratory safety. The following workflow outlines the key steps from preparation to disposal.

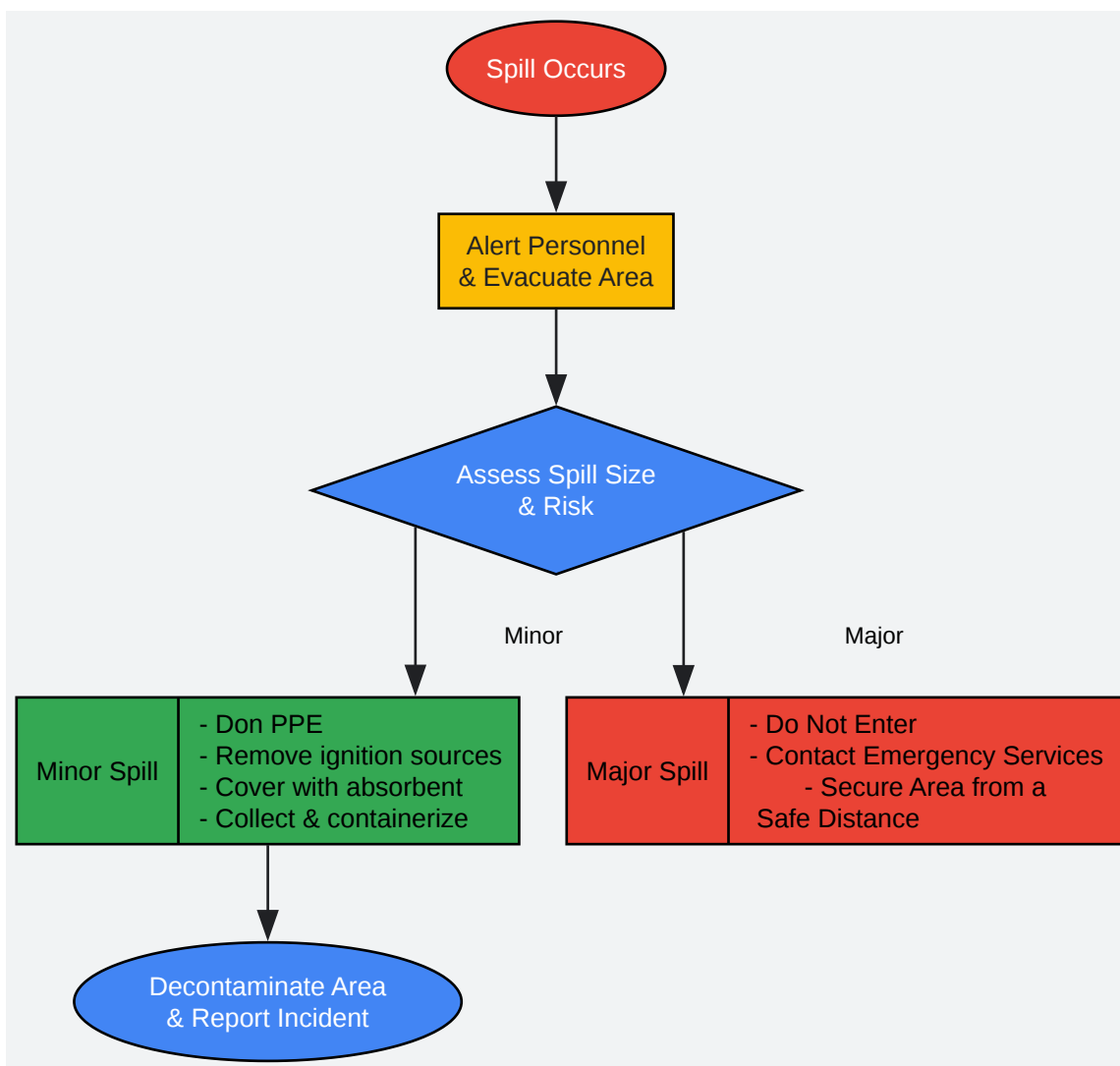


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Caption: A standard workflow for the safe handling of **Thiamethoxam-d3** in a lab.

Emergency Spill Response Procedure

In the event of a spill, a clear and logical procedure must be followed to ensure safety and proper containment.



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Caption: Logical decision-making workflow for responding to a chemical spill.

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